

Proper Disposal of Tribuzone Herbicide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tribuzone**

Cat. No.: **B079047**

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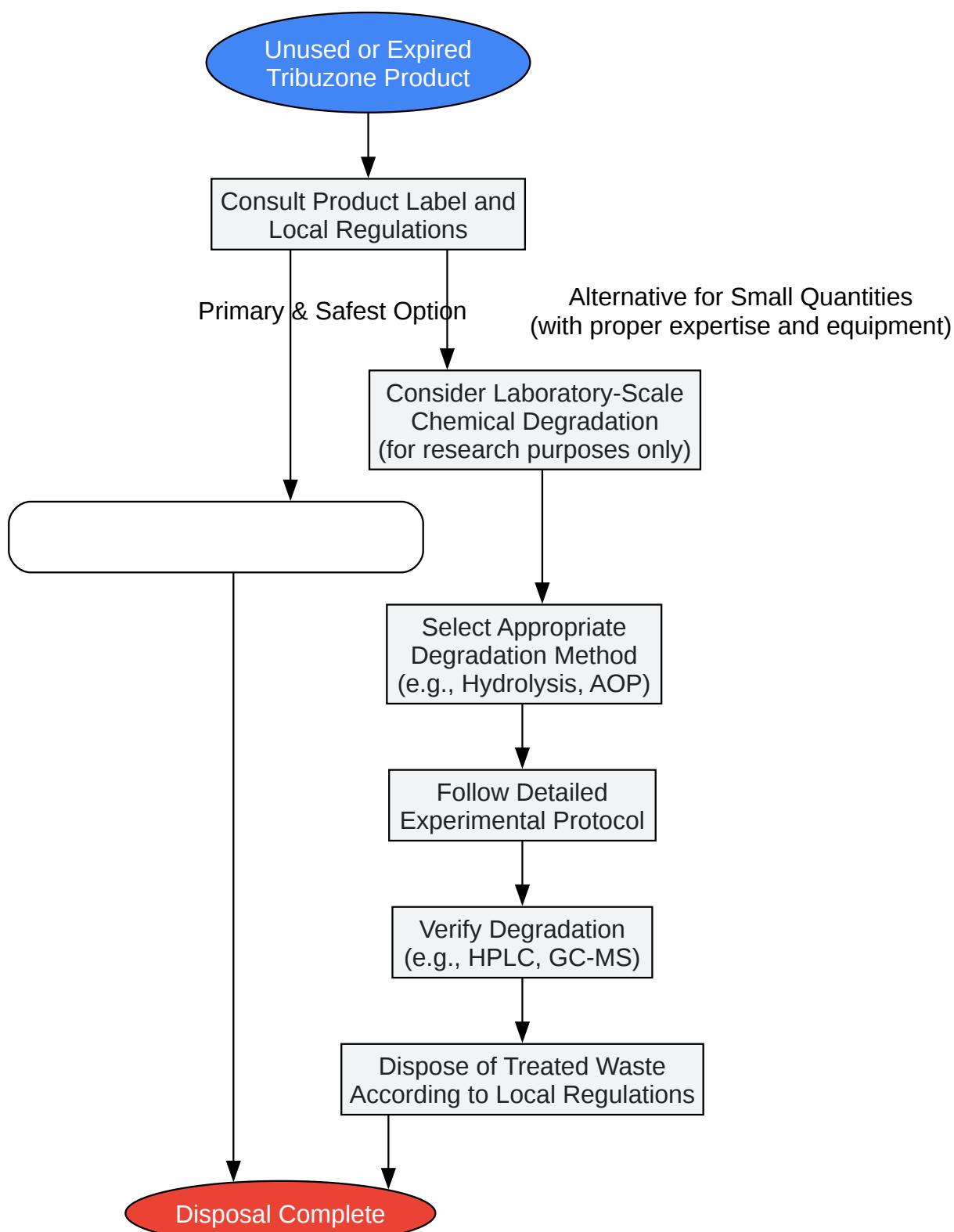
For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the proper disposal procedures for herbicides containing **Tribuzone**, a trade name for formulations that may include the active ingredients S-Metolachlor, Sulfentrazone, and Metribuzin. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to prevent environmental contamination.

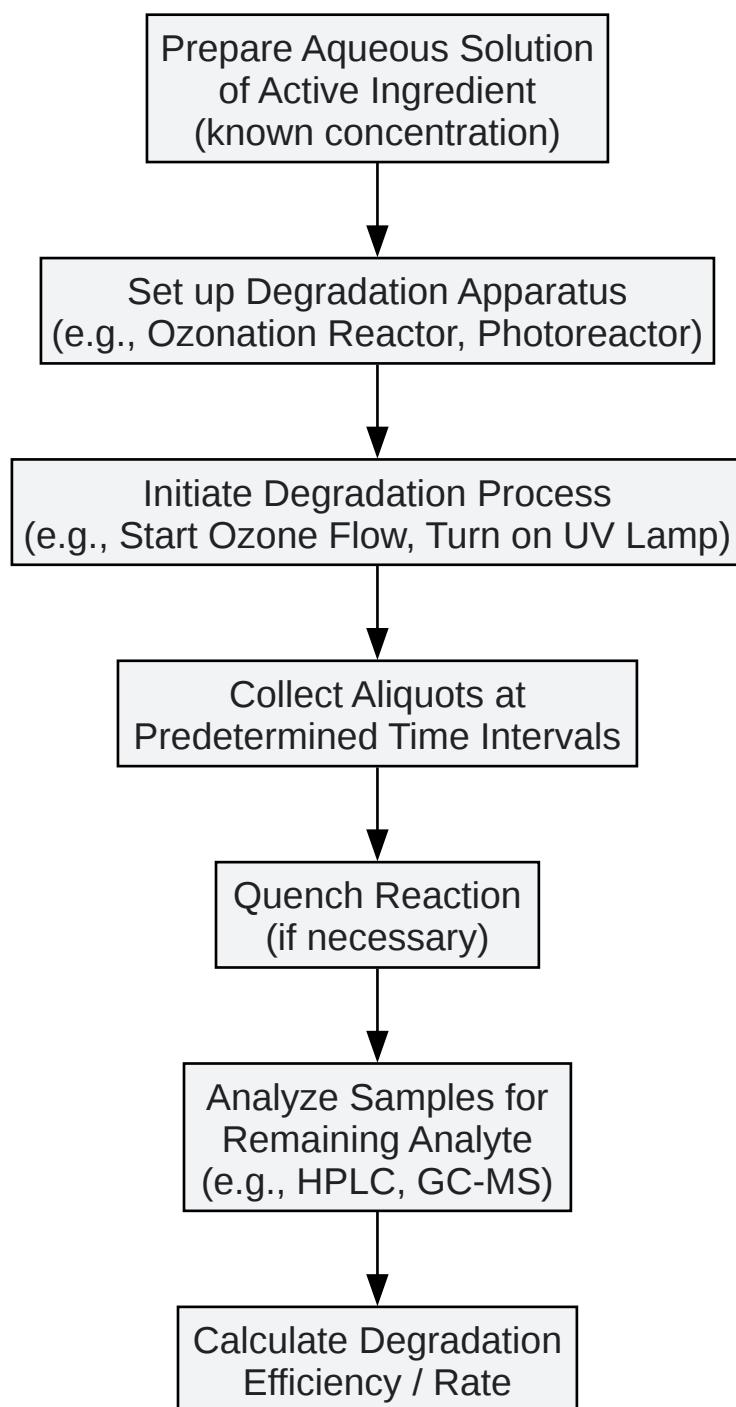
Immediate Safety and Handling Precautions

Before any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) specific to the **Tribuzone** product being used. Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Handle **Tribuzone** and its constituent active ingredients in a well-ventilated area, preferably within a chemical fume hood. In case of a spill, immediately contain the material with an inert absorbent (e.g., vermiculite, sand) and dispose of it as hazardous waste.

Disposal Decision Workflow

The primary principle of chemical waste management is to minimize waste generation. Whenever possible, prepare only the amount of herbicide solution required for your experiment. For any excess or expired material, a systematic approach to disposal is necessary.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com